

# Essential Safety and Logistical Information for Handling PNU-142633

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## Compound of Interest

Compound Name: PNU-142633

Cat. No.: B1678925

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **PNU-142633**. The following procedures are based on established laboratory safety protocols for handling research-grade chemical compounds.

## Physicochemical Properties

A summary of the known quantitative data for **PNU-142633** is presented below for easy reference.

Property	Value	Source
IUPAC Name	(1S)-1-{2-[4-(4-Carbamoylphenyl)piperazin-1-yl]ethyl}-N-methyl-3,4-dihydro-1H-2-benzopyran-6-carboxamide	[1]
CAS Number	187665-65-2	[1]
Molecular Formula	C <sub>24</sub> H <sub>30</sub> N <sub>4</sub> O <sub>3</sub>	[1]
Molecular Weight	422.53 g/mol	[1]
Solubility	Soluble to 100 mM in DMSO	
Purity	≥98%	
Storage	Store at +4°C	

## Operational Plan: Step-by-Step Handling Procedures

Given that a specific Safety Data Sheet (SDS) for **PNU-142633** is not readily available, a conservative approach based on general best practices for handling potent, biologically active research compounds is mandatory.

### 1. Engineering Controls:

- Always handle **PNU-142633** within a certified chemical fume hood to minimize inhalation exposure.[2]
- Ensure the work area is well-ventilated.

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are required.[3] A face shield should be worn in addition to goggles when there is a risk of splashing, such as during bulk handling or solution preparation.[3][4]

- Skin Protection:

- Wear a flame-resistant laboratory coat at all times.[\[3\]](#)
- Ensure full leg and torso coverage; shorts and open-toed shoes are prohibited.[\[2\]](#)[\[3\]](#)

- Hand Protection:

- Wear appropriate chemical-resistant gloves (e.g., nitrile) when handling the compound or its solutions.[\[5\]](#)
- For tasks with a higher risk of exposure or when handling unknown toxicities, consider double-gloving or using a more robust glove type.[\[4\]](#)
- Inspect gloves for any signs of degradation or puncture before use.
- Change gloves immediately if they become contaminated.

### 3. Handling:

- Avoid the creation of dust or aerosols.
- Weigh the solid compound carefully within a fume hood or a balance enclosure.
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Clearly label all containers with the compound name, concentration, date, and responsible researcher's name.

### 4. First Aid Measures:

- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- In case of skin contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.

- If inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- If ingested: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Disposal Plan: Step-by-Step Procedures

All waste containing **PNU-142633** must be treated as hazardous chemical waste.

### 1. Waste Segregation:

- Solid Waste: Collect unused or expired solid **PNU-142633**, as well as any materials contaminated with the solid (e.g., weigh boats, contaminated gloves, paper towels), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **PNU-142633** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Sharps Waste: Any sharps (e.g., needles, razor blades) contaminated with **PNU-142633** must be disposed of in a designated sharps container for hazardous chemical waste.

### 2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**PNU-142633**".<sup>[6]</sup>
- Include the name of the Principal Investigator and the laboratory location.<sup>[7]</sup>

### 3. Storage:

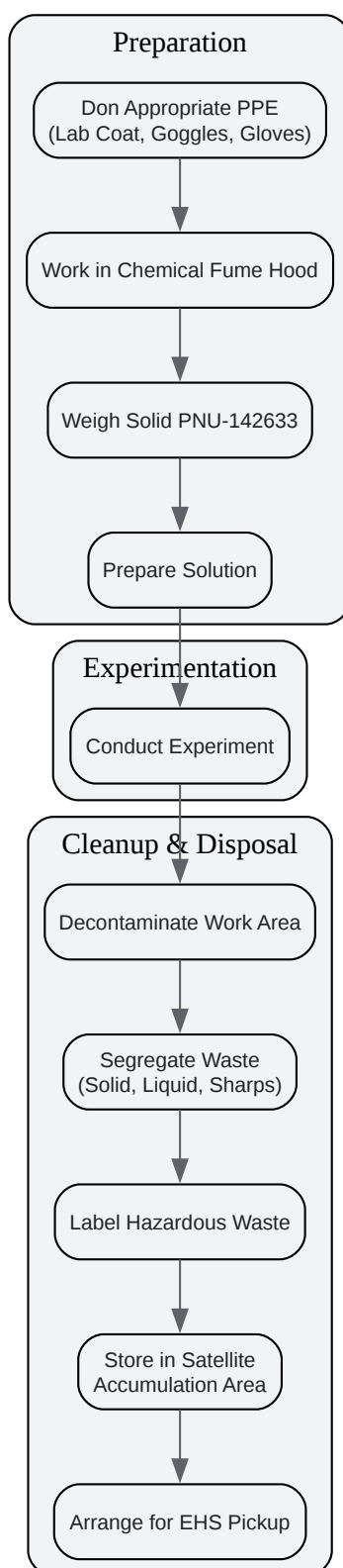
- Store hazardous waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.<sup>[7]</sup>
- Ensure waste containers are kept closed except when adding waste.
- The SAA should be in a well-ventilated area and away from general laboratory traffic.

#### 4. Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.[\[6\]](#)
- Follow all institutional and local regulations for hazardous waste disposal.[\[6\]](#)
- Do not dispose of any **PNU-142633** waste down the drain or in the regular trash.[\[6\]](#)

## Visual Workflow for Safe Handling of PNU-142633

The following diagram illustrates the logical workflow for the safe handling of **PNU-142633**, from preparation to disposal.

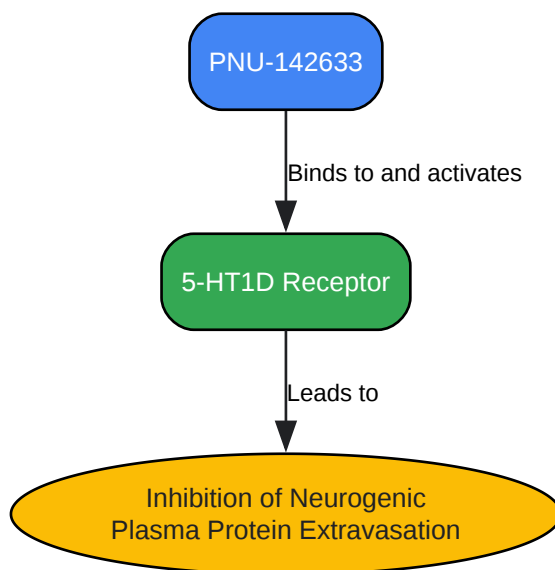


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Caption: Safe handling workflow for **PNU-142633**.

## Signaling Pathway Context

**PNU-142633** is a high-affinity agonist for the 5-HT<sub>1D</sub> receptor. The diagram below illustrates its primary mechanism of action.



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Caption: Mechanism of action of **PNU-142633**.

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